

An In-depth Technical Guide to Ethyl 3-hydroxy-3-methylbutanoate-d6

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Compound of Interest

Compound Name: *Ethyl 3-hydroxy-3-methylbutanoate-d6*

Cat. No.: *B15556995*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 3-hydroxy-3-methylbutanoate-d6 is the deuterated form of Ethyl 3-hydroxy-3-methylbutanoate. This stable isotope-labeled compound is of significant interest to researchers, particularly in the fields of analytical chemistry and drug development. Its primary application lies in its use as an internal standard for quantitative analysis by nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), and liquid chromatography-mass spectrometry (LC-MS). The incorporation of six deuterium atoms provides a distinct mass shift, allowing for precise differentiation from its non-deuterated counterpart in complex biological matrices. This guide provides a comprehensive overview of the technical aspects of **Ethyl 3-hydroxy-3-methylbutanoate-d6**, including its chemical and physical properties, synthesis, and applications.

Data Presentation: Chemical and Physical Properties

The following tables summarize the key quantitative data for both Ethyl 3-hydroxy-3-methylbutanoate and its deuterated analog.

Property	Value (Non-deuterated)	Value (Deuterated, d6)
Molecular Formula	C ₇ H ₁₄ O ₃	C ₇ H ₈ D ₆ O ₃ [1]
Molecular Weight	146.18 g/mol [2]	152.22 g/mol [3]
CAS Number	18267-36-2[4]	30385-86-5[3]
Boiling Point	215.7 ± 13.0 °C at 760 mmHg[1]	215.7 ± 13.0 °C at 760 mmHg (estimated)[1]
Density	1.0 ± 0.1 g/cm ³ [1]	~1.0 g/cm ³ (estimated)[1]
Flash Point	83.8 ± 12.6 °C[1]	Not available
LogP	0.33[1]	0.33 (estimated)[1]
Refractive Index	1.434[1]	Not available
Vapor Pressure	0.0 ± 0.9 mmHg at 25°C[1]	Not available

Experimental Protocols

Synthesis of Ethyl 3-hydroxy-3-methylbutanoate-d6

A plausible and established method for the synthesis of β-hydroxy esters like Ethyl 3-hydroxy-3-methylbutanoate is the Reformatsky reaction.[5][6] This reaction involves the condensation of an α-halo ester with a ketone or aldehyde in the presence of metallic zinc.[5][6] For the synthesis of the d6-deuterated compound, deuterated acetone (acetone-d6) would be used as the ketone.

Reaction Scheme:

Detailed Methodology (based on the classical Reformatsky reaction):

- **Activation of Zinc:** In a flame-dried, three-necked flask equipped with a reflux condenser, mechanical stirrer, and dropping funnel, add activated zinc dust. The zinc can be activated by washing with dilute HCl, water, ethanol, and ether, followed by drying under vacuum.

- **Reaction Setup:** Add anhydrous benzene or another suitable aprotic solvent (e.g., THF, diethyl ether) to the flask.
- **Initiation:** A small crystal of iodine can be added to initiate the reaction.
- **Addition of Reactants:** A mixture of ethyl bromoacetate and acetone-d6 is added dropwise from the dropping funnel to the stirred suspension of activated zinc. The reaction is typically exothermic and may require cooling to maintain a gentle reflux.
- **Reaction Completion:** After the addition is complete, the reaction mixture is refluxed for an additional 1-2 hours to ensure complete conversion.
- **Work-up:** The reaction mixture is cooled, and dilute sulfuric acid is added to dissolve the unreacted zinc and the zinc salt of the product. The organic layer is separated, and the aqueous layer is extracted with a suitable solvent (e.g., diethyl ether).
- **Purification:** The combined organic extracts are washed with a saturated sodium bicarbonate solution and then with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure. The resulting crude product is then purified by vacuum distillation.

Use as an Internal Standard in GC-MS Analysis of Organic Acids

Ethyl 3-hydroxy-3-methylbutanoate-d6 is an excellent internal standard for the quantification of organic acids in biological samples. The following is a general protocol for its use in a GC-MS workflow.

Methodology:

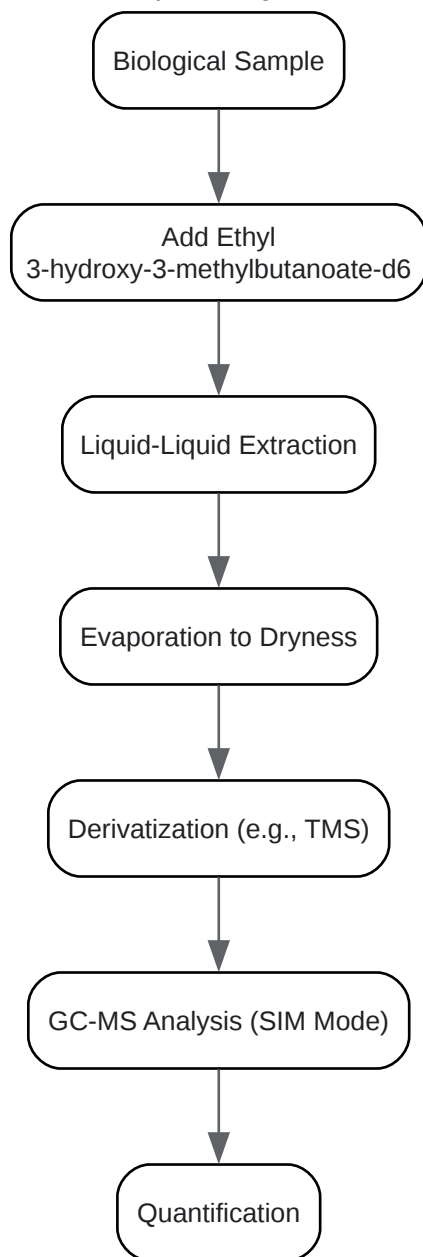
- **Sample Preparation:**
 - To a known volume or weight of the biological sample (e.g., urine, plasma), add a precise amount of a stock solution of **Ethyl 3-hydroxy-3-methylbutanoate-d6**.
 - Perform an extraction of the organic acids. A common method is liquid-liquid extraction with a solvent like ethyl acetate after acidification of the sample.

- The organic extract is then evaporated to dryness under a stream of nitrogen.
- Derivatization:
 - To make the organic acids volatile for GC analysis, they must be derivatized. A common method is trimethylsilylation (TMS).
 - The dried extract is reconstituted in a derivatization reagent such as N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% trimethylchlorosilane (TMCS) in a suitable solvent like pyridine.
 - The mixture is heated (e.g., at 70°C for 1 hour) to ensure complete derivatization.
- GC-MS Analysis:
 - Inject an aliquot of the derivatized sample into the GC-MS system.
 - The GC is equipped with a suitable capillary column (e.g., a non-polar or semi-polar column) to separate the analytes.
 - The mass spectrometer is operated in selected ion monitoring (SIM) mode to enhance sensitivity and selectivity. Specific ions for the analyte of interest and for **Ethyl 3-hydroxy-3-methylbutanoate-d6** are monitored.
- Quantification:
 - A calibration curve is generated by analyzing a series of standards containing known concentrations of the analyte and a constant concentration of the internal standard.
 - The ratio of the peak area of the analyte to the peak area of the internal standard is plotted against the concentration of the analyte.
 - The concentration of the analyte in the unknown sample is then determined from its peak area ratio using the calibration curve.

Mandatory Visualizations

Experimental Workflow for GC-MS Analysis

Workflow for Organic Acid Analysis using a Deuterated Internal Standard



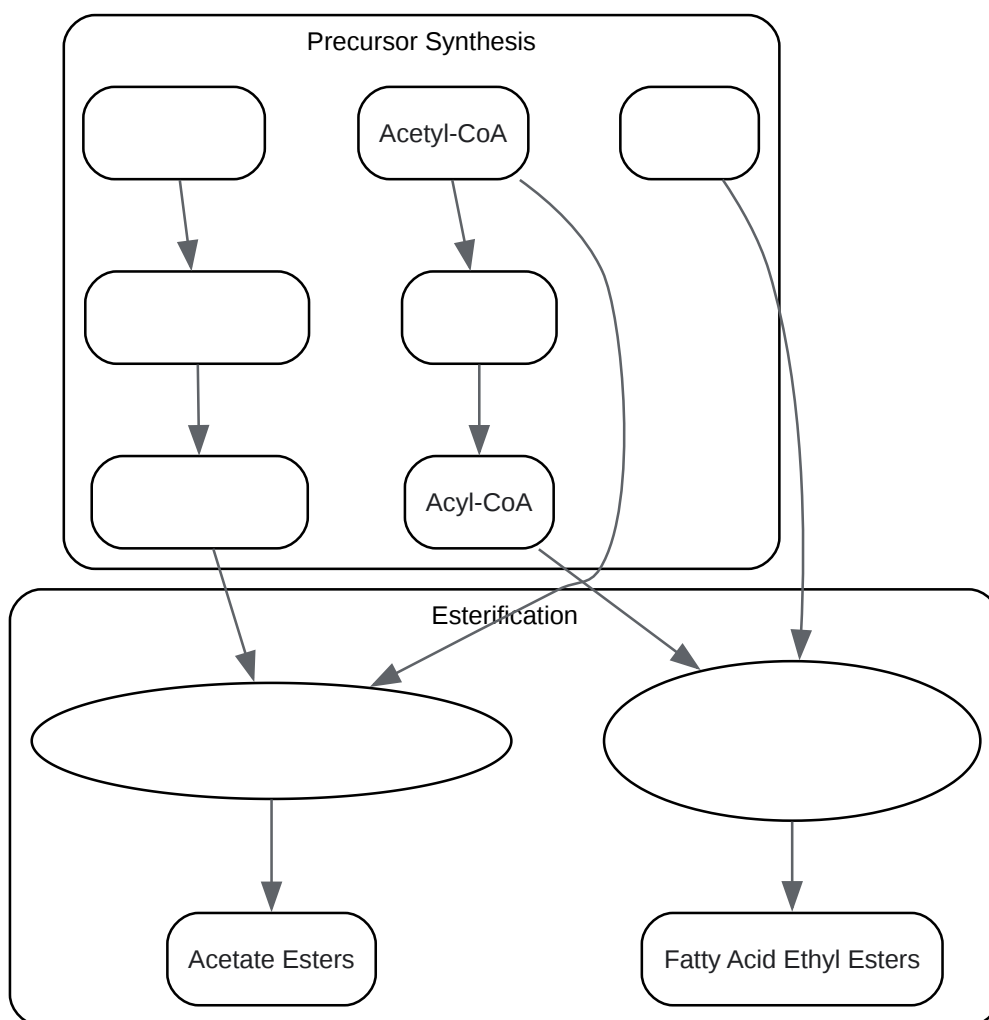
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Caption: A typical experimental workflow for the quantification of organic acids in a biological sample using a deuterated internal standard and GC-MS analysis.

Biosynthesis of Ethyl Esters in Yeast

The non-deuterated parent compound, Ethyl 3-hydroxy-3-methylbutanoate, is a volatile ester found in fermented beverages like wine, where it is produced by yeast such as *Saccharomyces cerevisiae*.^[7] The biosynthesis of ethyl esters in yeast is a complex process involving several enzymatic steps.

Simplified Biosynthesis of Ethyl Esters in *Saccharomyces cerevisiae*



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Caption: A simplified diagram illustrating the key pathways for the biosynthesis of acetate and fatty acid ethyl esters in *Saccharomyces cerevisiae*.

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